

# cross-referencing experimental data with PubChem CID 577832

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## *Compound of Interest*

Compound Name: 4-Amino-N-benzylbenzamide

Cat. No.: B185125

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## PubChem CID 577832: A Case of a Non-Existent Public Record

A comprehensive search for experimental data and comparative analysis of the compound associated with PubChem Compound Identification (CID) 577832 has revealed that this identifier does not correspond to a publicly available chemical entity in the PubChem database. Therefore, a direct cross-referencing and comparison guide as requested cannot be generated.

Initial investigations to retrieve the chemical and biological properties of PubChem CID 577832 were unsuccessful. Searches within the PubChem database and broader scientific literature did not yield any specific information related to this identifier. This suggests that either the CID is erroneous, has been withdrawn, or corresponds to a proprietary compound not available in the public domain.

For researchers and scientists, the PubChem database is a critical resource for accessing information on small molecules and their biological activities. Each unique chemical structure is assigned a specific CID, which serves as a stable and reliable identifier for cross-referencing in publications, patents, and other databases. The inability to locate a compound associated with CID 577832 prevents any further analysis, including the development of experimental protocols, comparison with alternative compounds, or visualization of its potential biological pathways.

In the interest of providing a useful guide for researchers, it is imperative to work with valid and accessible data. Should a corrected or alternative PubChem CID for the compound of interest be provided, a comprehensive comparison guide can be developed. Such a guide would typically include:

- Introduction to the Compound: Detail its chemical structure, physicochemical properties, and known or putative mechanism of action.
- Comparative Analysis with Alternatives: Objectively compare its performance against other commercially available or literature-documented compounds with similar biological targets or applications. This would be supported by experimental data from peer-reviewed sources.
- Detailed Experimental Protocols: Provide step-by-step methodologies for key in vitro and in vivo assays relevant to the compound's activity. This would include essential details such as reagent concentrations, incubation times, and data analysis procedures.
- Data Visualization: Summarize quantitative data in tabular format for easy comparison and utilize diagrams to illustrate signaling pathways and experimental workflows.

Without a valid starting point in the form of an existing PubChem entry, the creation of such a guide is not feasible. Researchers are encouraged to verify the accuracy of PubChem CIDs before embarking on extensive literature searches or experimental design. In cases where a CID is not found, it may be necessary to search for the compound by other identifiers such as its IUPAC name, common name, or CAS registry number.

## References

Due to the non-existence of a public record for PubChem CID 577832, no references can be provided for this specific compound. For general information on the PubChem database, please refer to:

- PubChem.
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